

Personal protective equipment for handling ICGamine

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Essential Safety and Handling Guide for ICG- amine

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This document provides critical safety protocols and logistical information for the proper handling and disposal of **ICG-amine**, a near-infrared fluorescent probe. Adherence to these guidelines is essential to ensure personnel safety and maintain experimental integrity.

Personal Protective Equipment (PPE)

The primary defense against potential exposure to **ICG-amine** is the consistent and correct use of Personal Protective Equipment. As a powdered substance, **ICG-amine** can cause skin, eye, and respiratory irritation[1][2][3][4]. The following PPE is mandatory when handling **ICG-amine** in its solid form and when working with its solutions.



PPE Category	Item	Specifications and Usage
Eye and Face Protection	Safety Goggles	Must conform to EN 166 (EU) or be NIOSH (US) approved, with side-shields to protect against dust particles and splashes[1].
Face Shield	To be worn in conjunction with safety goggles, particularly when handling larger quantities or when there is a significant risk of splashing.	
Hand Protection	Nitrile Gloves	Disposable nitrile gloves are required for handling ICG-amine. Gloves must be inspected before use and changed immediately if contaminated. For extended handling, consider double-gloving.
Respiratory Protection	Air-Purifying Respirator (APR)	When handling the powder outside of a certified chemical fume hood, a NIOSH-approved half-mask or full-face APR with P100 filters is necessary to prevent inhalation of dust particles.
Protective Clothing	Laboratory Coat	A full-length lab coat must be worn to protect skin and personal clothing from contamination.
Closed-toe Shoes	Required at all times within the laboratory to protect feet from spills.	



Hazard Identification and First Aid

ICG-amine is classified as a substance that can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). In case of exposure, follow these first aid measures immediately:

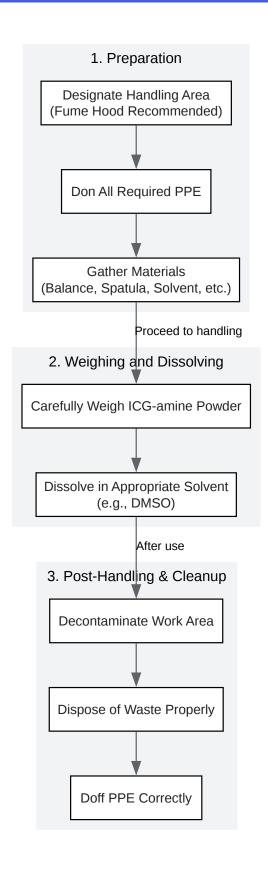
Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do so. Continue rinsing. If eye irritation persists, seek medical attention.
Skin Contact	Wash off immediately with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice.
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If you feel unwell, seek medical attention.
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a POISON CENTER or doctor if you feel unwell.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is crucial to minimize exposure and ensure a safe working environment when handling **ICG-amine**.

Workflow for Safe Handling of ICG-amine Powder





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Caption: Logical workflow for the safe handling of ICG-amine powder.



Storage and Disposal

Proper storage and disposal are critical for safety and to maintain the integrity of ICG-amine.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Protect from light and moisture.
- For long-term storage, keep at <-15°C.
- Reconstituted DMSO stock solutions can be stored at <-15°C for up to two weeks.

Disposal:

- Dispose of ICG-amine and its container as hazardous waste in accordance with local, regional, and national regulations.
- Do not allow the product to enter drains.
- Contaminated packaging should be handled in the same way as the substance itself.
- Spills should be cleaned up mechanically, avoiding dust formation, and placed in appropriate containers for disposal.

By adhering to these safety and handling protocols, researchers can minimize risks and ensure a safe laboratory environment when working with **ICG-amine**. Always consult the most recent Safety Data Sheet (SDS) for comprehensive information.

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